

Application Notes and Protocols for STAT6-IN-4 in Cell Treatment

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Compound of Interest

Compound Name: STAT6-IN-4

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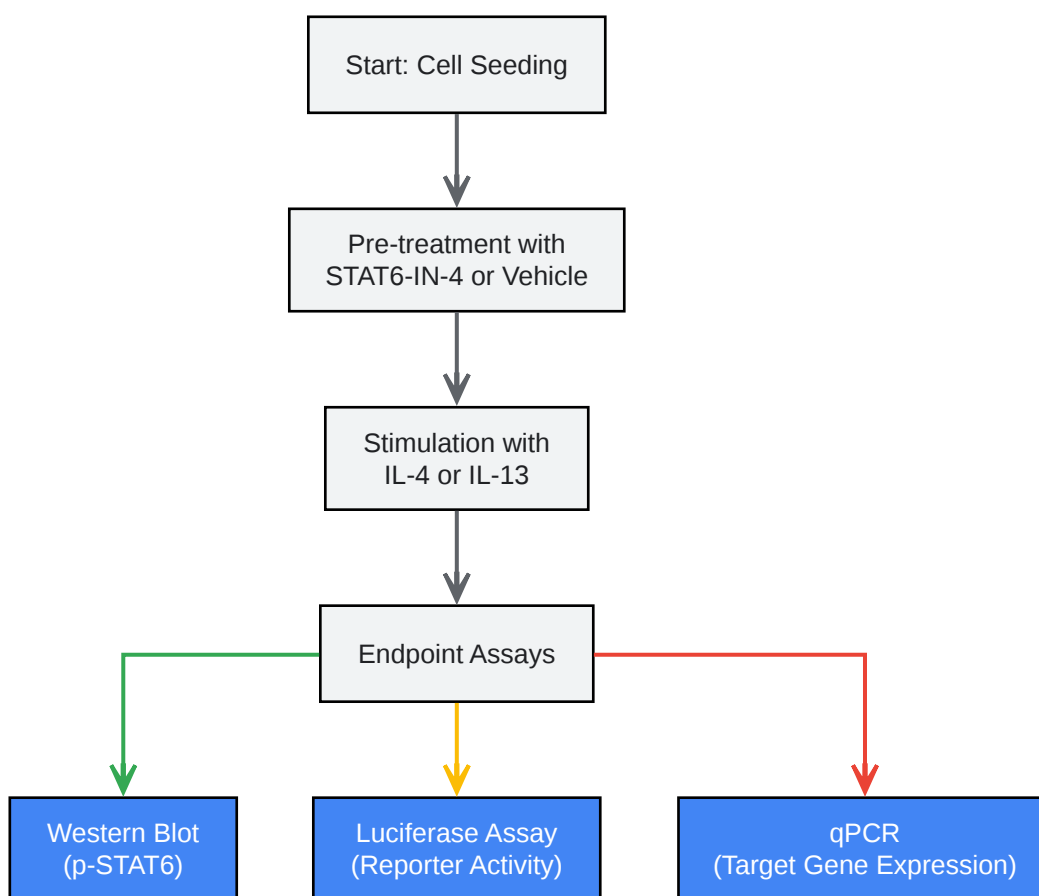
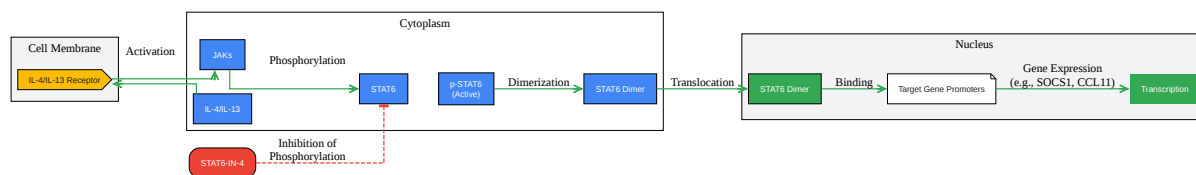
Introduction

Signal Transducer and Activator of Transcription 6 (STAT6) is a key transcription factor in the signaling pathways of interleukin-4 (IL-4) and interleukin-13 (IL-13).[1] Upon activation by these cytokines, STAT6 is phosphorylated, dimerizes, and translocates to the nucleus to regulate the transcription of target genes.[2][3][4] This signaling cascade is crucial for T-helper 2 (Th2) cell differentiation and has been implicated in the pathophysiology of various allergic and inflammatory diseases, as well as certain types of cancer.[1]

STAT6-IN-4 is a small molecule inhibitor of STAT6 with a reported half-maximal inhibitory concentration (IC50) of 0.34 μ M.[1][5] By targeting STAT6, **STAT6-IN-4** offers a valuable tool for investigating the roles of the IL-4/IL-13 signaling axis in various cellular contexts and holds potential for therapeutic development. These application notes provide detailed protocols for the preparation and use of **STAT6-IN-4** in cell-based assays to effectively study its impact on STAT6 signaling.

Mechanism of Action of STAT6 Inhibition

STAT6 inhibitors, such as **STAT6-IN-4**, typically act by preventing the phosphorylation of STAT6, which is a critical step for its activation and subsequent downstream functions.[6] By blocking this phosphorylation event, these inhibitors effectively impede the dimerization of STAT6, its translocation to the nucleus, and the transcription of its target genes.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. bpsbioscience.com [bpsbioscience.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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